

Fenchyl acetate CAS number and molecular structure

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Compound of Interest

Compound Name: *Fenchyl acetate*

CAS No.: *13851-11-1*

Cat. No.: *B1672493*

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Fenchyl Acetate: A Technical Overview

Introduction

Fenchyl acetate is a monoterpene ester recognized for its characteristic mild, sweet, and pine-like aroma.^[1] This bicyclic monoterpene derivative is found in various essential oils, including those from fennel, rosemary, and the leaves of *Juniperus rigida*.^{[1][2]} It is primarily utilized as a fragrance ingredient in a wide array of products such as perfumes, soaps, and other toiletries, as well as in household cleaners and detergents.^{[3][4]} Additionally, it serves as a flavoring agent in the food industry. This technical guide provides an in-depth look at the chemical and physical properties of **fenchyl acetate**, its synthesis, and relevant experimental protocols.

Molecular Structure and Identification

Fenchyl acetate is chemically known as 1,3,3-trimethyl-2-norbornanyl acetate.^{[5][6]} The compound exists as a mixture of α - and β -isomers.

CAS Number: 13851-11-1^{[1][6][7]}

Molecular Formula: $C_{12}H_{20}O_2$ [\[1\]](#)[\[6\]](#)

Molecular Weight: 196.29 g/mol [\[8\]](#)[\[9\]](#)

Synonyms:

- 1,3,3-Trimethyl-2-norbornanyl acetate[\[5\]](#)[\[6\]](#)
- Bicyclo[2.2.1]heptan-2-ol, 1,3,3-trimethyl-, acetate[\[5\]](#)[\[6\]](#)
- 3,3-Dimethyl-8,9-dinorbornan-2-yl acetate[\[4\]](#)[\[10\]](#)

Physicochemical Properties

The following table summarizes the key quantitative data for **fenchyl acetate**:

Property	Value	Unit
Physical Description	Colorless mobile liquid with a mild, sweet, fir needle oil-type odor. [4]	-
Boiling Point	220 [2]	°C
Density	0.98 [2]	g/mL at 25 °C
Specific Gravity	0.97300 to 0.97900 [1]	at 25.00 °C
Refractive Index	1.45600 to 1.46200 [1]	at 20.00 °C
Flash Point	75.56 [1]	°C
Water Solubility	23.23 (estimated) [1] [4]	mg/L at 25 °C
Log Kow (calculated)	3.86 [4]	-

Experimental Protocols: Synthesis of Fenchyl Acetate

Fenchyl acetate is commercially prepared through the esterification of fenchyl alcohol.^{[1][2]} A common method involves the reaction of fenchyl alcohol with acetic anhydride, often in the presence of a catalyst.^{[8][11]}

Objective: To synthesize **fenchyl acetate** via the esterification of fenchyl alcohol with acetic anhydride.

Materials:

- Fenchol (1,3,3-trimethylbicyclo[2.2.1]heptan-2-ol)
- Acetic anhydride
- Catalyst (e.g., pyridine)^[2]
- 30% Sodium Hydroxide (NaOH) solution
- Glass reaction vessel
- Heating and stirring apparatus
- Separatory funnel
- Vacuum distillation apparatus

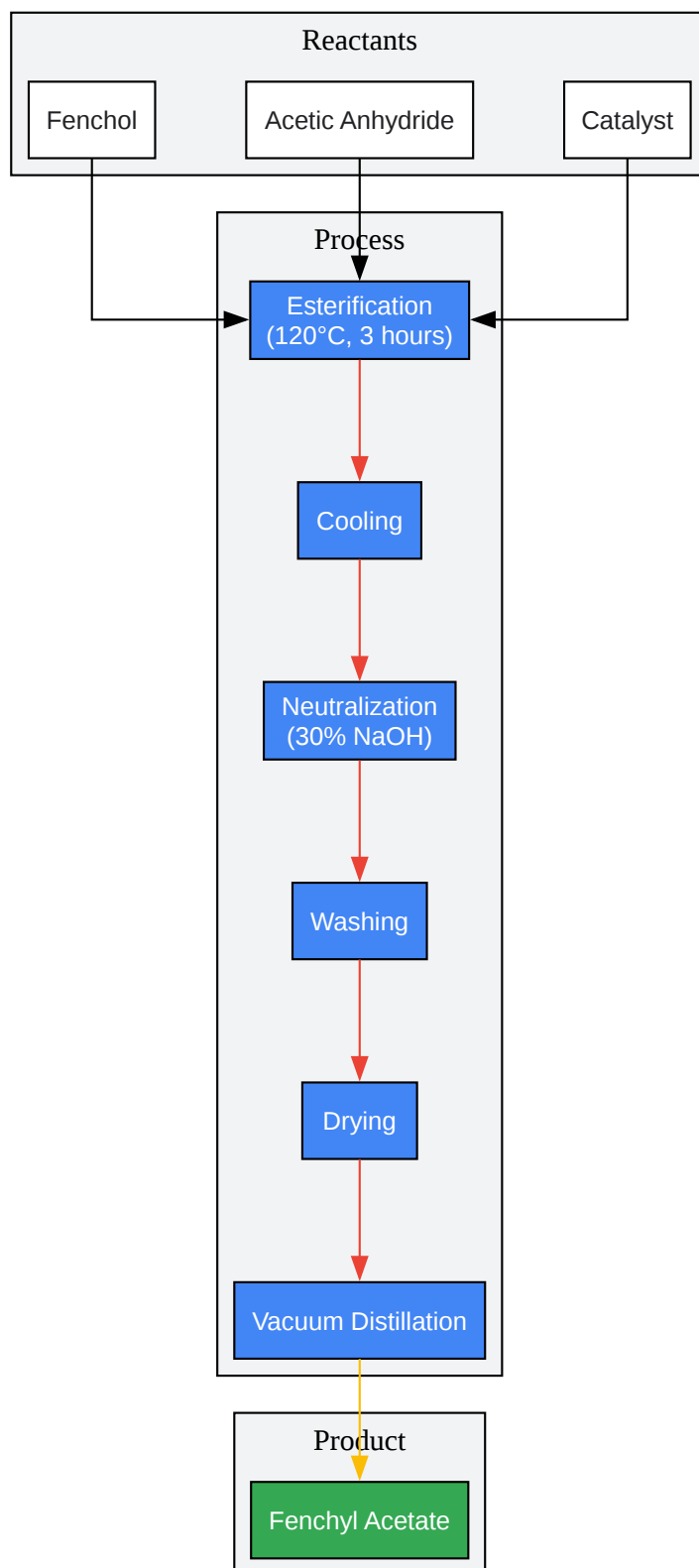
Procedure:

- Esterification:
 - In a glass reaction vessel, combine fenchol, acetic anhydride, and the catalyst. A reported mass ratio for this reaction is 1 part fenchol to 0.73 parts acetic anhydride and 0.08 parts catalyst.^[11]
 - Heat the mixture to approximately 120 °C while stirring continuously.^[11] Maintain this temperature for about 3 hours to allow the esterification reaction to proceed.^[11]
- Neutralization and Washing:

- After the reaction is complete, allow the mixture to cool to room temperature.
- Carefully add a 30% sodium hydroxide solution to neutralize any unreacted acetic anhydride and the catalyst.^[11] This step should be performed with caution as it is an exothermic reaction.
- Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water and then a saturated sodium bicarbonate solution to remove any remaining acid.
- Finally, wash with brine (saturated sodium chloride solution) to aid in the separation of the organic and aqueous layers.
- Purification:
 - Separate the organic layer containing the crude **fenchyl acetate**.
 - Dry the organic layer over an anhydrous drying agent, such as magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent.
 - Purify the crude product by vacuum distillation to obtain high-purity **fenchyl acetate**.^[11]

Visualizing the Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **fenchyl acetate**.



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Caption: Workflow for the synthesis of **fenchyl acetate**.

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